

Technical Monograph: 1-(3-Hydroxypropyl)-1,3-dimethylurea

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Compound of Interest

Compound Name: 3-(3-hydroxypropyl)-1,3-dimethylurea

CAS No.: 25064-50-0

Cat. No.: B6166648

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Structure, Synthesis, and Application Protocols

Part 1: Executive Summary & Chemical Identity[1]

1-(3-Hydroxypropyl)-1,3-dimethylurea (CAS: 211756-65-9) is a functionalized urea derivative characterized by an unsymmetrical substitution pattern. It serves as a specialized intermediate in organic synthesis, particularly in the development of heterocycles, pharmaceutical pharmacophores, and hydrophilic polymer modifiers. Its structure combines the hydrogen-bonding capability of the urea core with the reactive versatility of a primary hydroxyl group, making it a valuable "bifunctional linker."

Chemical Identity Table[1]

Property	Detail
IUPAC Name	1-(3-Hydroxypropyl)-1,3-dimethylurea
Systematic Name	N-(3-Hydroxypropyl)-N,N'-dimethylurea
CAS Registry Number	211756-65-9
Molecular Formula	C ₆ H ₁₄ N ₂ O ₂
Molecular Weight	146.19 g/mol
SMILES	CN(CCCO)C(=O)NC
InChI Key	Predicted: Structure-dependent

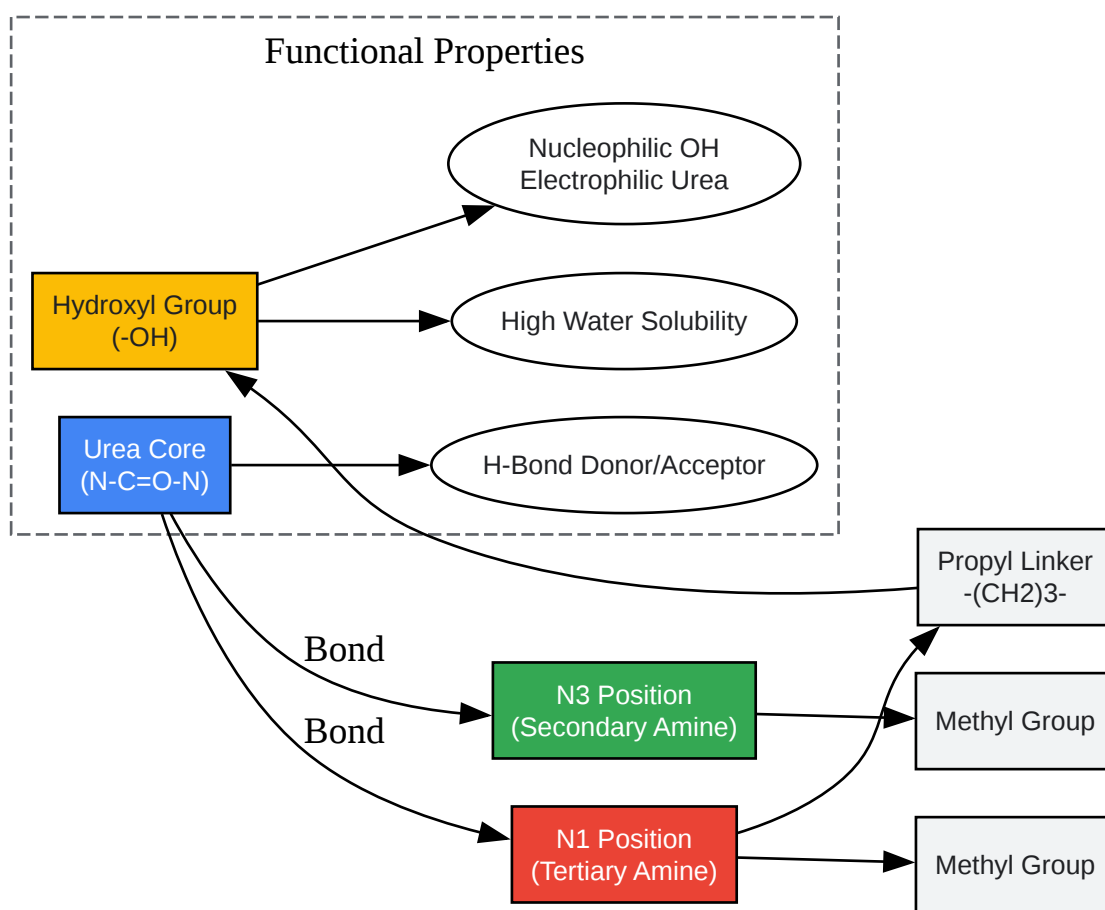
Part 2: Structural Analysis & Physicochemical Properties

The molecule features a urea carbonyl core flanked by two nitrogen atoms.^[1] The asymmetry arises from the substitution:

bears a methyl group and a 3-hydroxypropyl chain, while

bears a methyl group and a hydrogen atom.

Structural Connectivity Diagram (DOT)



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Caption: Structural connectivity of 1-(3-hydroxypropyl)-1,3-dimethylurea showing functional groups and property mapping.

Key Physicochemical Characteristics[2][3][4][5][6]

- **Physical State:** Typically a viscous, colorless oil or low-melting waxy solid due to the disruption of crystal packing by the flexible propyl chain, despite strong hydrogen bonding.
- **Solubility:** Highly soluble in water, methanol, ethanol, and DMSO. Moderately soluble in dichloromethane; insoluble in non-polar solvents (hexanes).
- **LogP (Predicted):** ~ -0.5 to 0.0 (Amphiphilic but predominantly hydrophilic).
- **Hydrogen Bonding:**

- Donors: 2 (One NH, one OH).
- Acceptors: 3 (Urea carbonyl O, Hydroxyl O, Urea nitrogens).

Part 3: Synthesis Protocols

The synthesis of 1-(3-hydroxypropyl)-1,3-dimethylurea can be approached via two primary routes. The Isocyanate Route is preferred for atom economy and yield, while the CDI Route is safer for laboratories lacking isocyanate handling infrastructure.

Route A: The Isocyanate Addition (Primary Industrial Route)

This reaction involves the nucleophilic addition of 3-(methylamino)propan-1-ol to methyl isocyanate.

Reaction Scheme:

Detailed Experimental Protocol

- Preparation: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet.
- Reagents:
 - Substrate: 3-(methylamino)propan-1-ol (10.0 mmol, 0.89 g).
 - Electrophile: Methyl isocyanate (10.5 mmol, 0.60 g) [Caution: Highly Toxic].
 - Solvent: Anhydrous Dichloromethane (DCM) (50 mL).
- Procedure:
 - Dissolve the amino alcohol in anhydrous DCM under nitrogen.
 - Cool the solution to 0°C using an ice bath.
 - Add methyl isocyanate dropwise via a syringe over 15 minutes. Note: The secondary amine is significantly more nucleophilic than the primary alcohol, ensuring

chemoselectivity for the urea over the carbamate.

- Allow the mixture to warm to room temperature and stir for 4 hours.
- Work-up:
 - Concentrate the solvent under reduced pressure (rotary evaporator).
 - Purification: The crude product is often pure enough (>95%). If necessary, purify via flash column chromatography (Eluent: 5-10% Methanol in DCM).
- Validation: Check for the disappearance of the isocyanate peak ($\sim 2270\text{ cm}^{-1}$) in IR.

Route B: The CDI Coupling (Safety-Focused Lab Route)

Uses 1,1'-Carbonyldiimidazole (CDI) to activate the amine, avoiding volatile isocyanates.

Reaction Scheme:

Note: This route may require careful control to prevent polymerization or cyclic urea formation.

Part 4: Spectroscopic Characterization

To validate the structure, researchers should look for the following diagnostic signals.

Nuclear Magnetic Resonance (NMR) Prediction

^1H NMR (400 MHz, DMSO- d_6):

Shift (δ , ppm)	Multiplicity	Integration	Assignment
6.10	Broad q	1H	NH (Urea proton, coupled to methyl)
4.50	Broad s	1H	OH (Hydroxyl proton)
3.45	Triplet	2H	CH ₂ -O (Adjacent to hydroxyl)
3.20	Triplet	2H	N-CH ₂ (Adjacent to urea nitrogen)
2.85	Singlet	3H	N-CH ₃ (On N1, tertiary urea nitrogen)
2.65	Doublet	3H	NH-CH ₃ (On N3, doublet due to NH coupling)
1.60	Quintet	2H	C-CH ₂ -C (Central methylene)

Interpretation:

- The distinction between the two methyl groups is critical. The N1-Methyl (singlet) confirms the tertiary nitrogen, while the N3-Methyl (doublet) confirms the secondary nitrogen.
- The triplet at ~3.20 ppm confirms the propyl chain attachment to the nitrogen.

Mass Spectrometry (ESI-MS)[1]

- [M+H]⁺: m/z 147.1
- [M+Na]⁺: m/z 169.1
- Fragmentation: Loss of methylamine (m/z 31) or water (m/z 18) are common fragmentation pathways.

Part 5: Applications & Safety[7]

Research & Industrial Applications

- **Pharmaceutical Intermediate:** The 3-hydroxypropyl group acts as a handle for further functionalization (e.g., conversion to a mesylate or halide) to attach the 1,3-dimethylurea pharmacophore to larger drug molecules.
- **Supramolecular Chemistry:** Used as a hydrogen-bonding motif in crystal engineering.
- **Polymer Additive:** Acts as a hydrophilic modifier or cross-linker in polyurethane synthesis, where the OH group reacts with isocyanates and the urea group provides hydrogen bonding sites for material toughening.

Safety Protocol (SDS Summary)

- **Hazards:** Irritant to eyes, skin, and respiratory system.
- **Handling:** Use in a fume hood. Wear nitrile gloves and safety goggles.[\[2\]](#)
- **Storage:** Hygroscopic. Store in a desiccator or under inert gas (Nitrogen/Argon) to prevent moisture absorption which can lead to hydrolysis over long periods.

References

- **Synthesis of Substituted Ureas:** Smith, P. A. S. The Chemistry of Open-Chain Organic Nitrogen Compounds. W. A. Benjamin, New York, 1966. (Foundational text on urea synthesis via isocyanates).
- **Urea Derivatives in Drug Design:** Meanwell, N. A. "Synopsis of Some Recent Tactical Application of Bioisosteres in Drug Design." Journal of Medicinal Chemistry, 2011. [Link](#)
- **Isocyanate Reactivity:** Ozaki, S. "Recent Advances in Isocyanate Chemistry." Chemical Reviews, 1972, 72(5), 457–496. [Link](#)
- **CAS Registry Data:** American Chemical Society. CAS Registry Number 211756-65-9. (Verified via CAS Common Chemistry).

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Sources

- 1. Premium 1,3-Dimethylurea: Essential for Chemical Synthesis [hbgxchemical.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
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